

# An In-Depth Technical Guide to 3-(2,6-Dimethylphenyl)propionic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(2,6-Dimethylphenyl)propionic acid

Cat. No.: B137608

[Get Quote](#)

This guide provides detailed information on the molecular structure and properties of **3-(2,6-Dimethylphenyl)propionic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

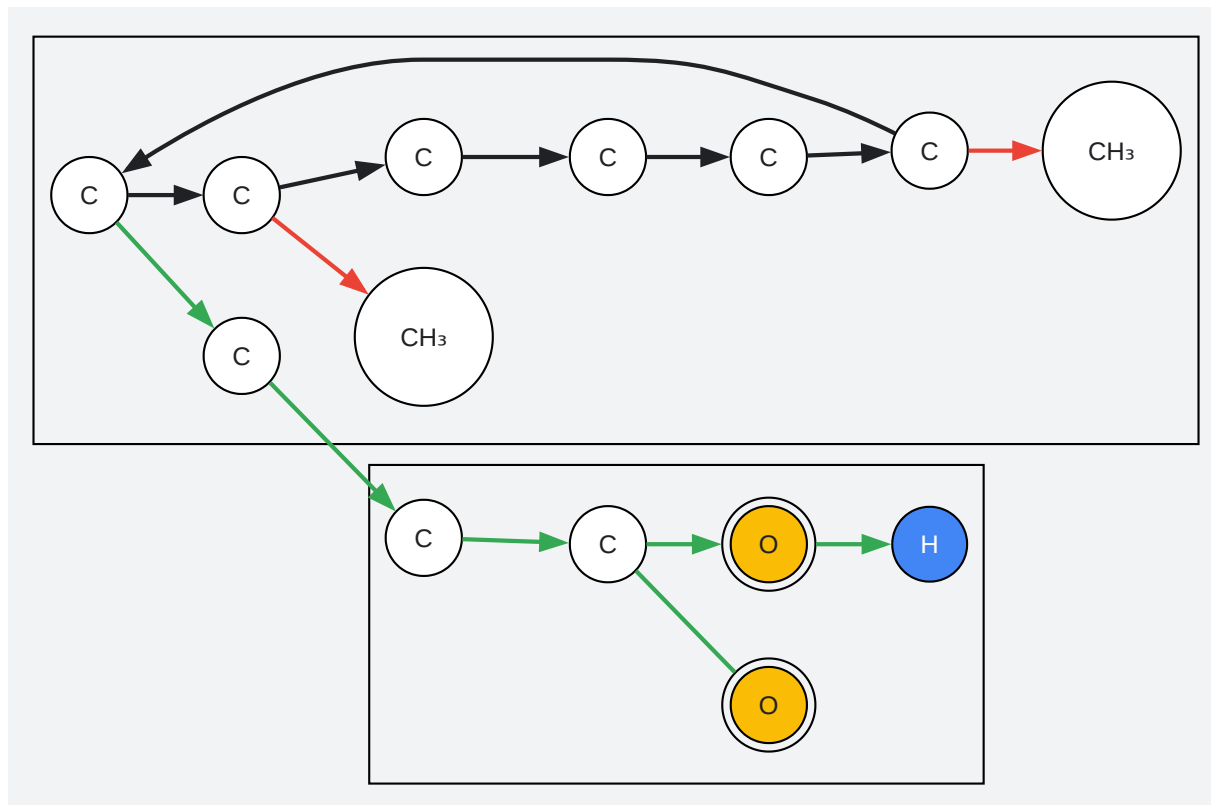
## Physicochemical Properties

The key quantitative data for **3-(2,6-Dimethylphenyl)propionic acid** are summarized in the table below, providing a concise overview of its fundamental molecular characteristics.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[1]
Molecular Weight	178.23 g/mol	[2]
CAS Number	192725-73-8	[1][2]

## Molecular Structure

The two-dimensional chemical structure of **3-(2,6-Dimethylphenyl)propionic acid** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds that constitute the molecule, featuring a phenyl ring substituted with two methyl groups at positions 2 and 6, attached to a propionic acid moiety.



[Click to download full resolution via product page](#)

Figure 1. Molecular structure of **3-(2,6-Dimethylphenyl)propionic acid**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. cn.chemcd.com [cn.chemcd.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(2,6-Dimethylphenyl)propionic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b137608#3-2-6-dimethylphenyl-propionic-acid-molecular-structure-and-weight>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)